

Application Notes: Preparing Thr8-Saralasin Stock Solutions for Cell Culture

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Thr8-saralasin

Cat. No.: B15598068

[Get Quote](#)

Introduction

Thr8-saralasin, also known as [Sar¹, Thr⁸] Angiotensin II, is a synthetic analog of Angiotensin II (Ang II).[1] It functions as a competitive antagonist of the Angiotensin II Type 1 (AT₁) receptor, with some reports suggesting it has weak partial agonist activity.[1] Like the more common analog Saralasin ([Sar¹, Ala⁸] Ang II), **Thr8-saralasin** is a valuable tool in studying the Renin-Angiotensin System (RAS). Its primary application in cell culture is to probe the signaling pathways mediated by Ang II receptors, making it crucial for research in cardiovascular physiology, hypertension, and related drug development fields.[2] Some Ang II analogs, including saralasin, have also been shown to act as agonists at the Angiotensin II Type 2 (AT₂) receptor, which often counteracts the effects of AT₁ receptor activation.[3][4]

Proper preparation of stock solutions from lyophilized peptide is critical to ensure its stability, solubility, and biological activity for reproducible experimental results.[5] These notes provide a detailed protocol for the reconstitution, storage, and preparation of working solutions of **Thr8-saralasin** for use in cell culture applications.

Quantitative Data Summary

The following table summarizes the key physicochemical properties and handling recommendations for **Thr8-saralasin** and its common analog, Saralasin. Researchers should always refer to the product-specific datasheet provided by the manufacturer for precise molecular weight and handling instructions.

Parameter	Value / Recommendation	Source(s)
Compound Name	Thr8-saralasin; [Sar ¹ , Thr ⁸] Angiotensin II	[1]
Related Analog	Saralasin; [Sar ¹ , Ala ⁸] Angiotensin II	[6]
Molecular Weight (Saralasin)	~912.05 g/mol (free base)	[7][8]
	~987.1 g/mol (acetate hydrate salt)	[7][9]
Appearance	White to off-white lyophilized powder	[9]
Recommended Solvents	Sterile Water, Sterile Phosphate-Buffered Saline (PBS), DMSO	[7][9][10]
Solubility (Saralasin Acetate)	≥ 100 mg/mL in Water, DMSO, Ethanol	[10]
Recommended Stock Conc.	1 mM or 1 mg/mL	[7][11]
Storage (Lyophilized)	-20°C or -80°C for up to 10 years	[11]
Storage (Stock Solution)	Aliquot and store at -20°C (1 month) or -80°C (up to 1 year)	[10][12]

Experimental Protocols

Protocol 1: Reconstitution of Lyophilized Thr8-Saralasin to a 1 mM Stock Solution

This protocol describes the preparation of a concentrated stock solution from a lyophilized powder. It is crucial to work in a sterile environment (e.g., a laminar flow hood) to prevent contamination.[5]

Materials:

- **Thr8-saralasin** acetate (lyophilized powder)
- Sterile, nuclease-free water or sterile Phosphate-Buffered Saline (PBS), pH 7.2-7.4
- Anhydrous, sterile-filtered DMSO (optional, for peptides difficult to dissolve in aqueous buffers)
- Sterile, conical polypropylene microcentrifuge tubes
- Calibrated micropipettes and sterile, low-retention tips
- Benchtop microcentrifuge

Procedure:

- **Equilibration:** Before opening, allow the vial containing the lyophilized peptide to equilibrate to room temperature for at least 15-20 minutes. This prevents condensation of atmospheric moisture inside the vial, which can affect peptide stability.^[7]
- **Centrifugation:** Briefly centrifuge the vial at low speed (e.g., 1,000 x g for 1 minute) to ensure all the lyophilized powder is collected at the bottom of the vial.^{[11][13]}
- **Solvent Calculation:** Calculate the volume of solvent required to achieve a 1 mM stock solution. Use the molecular weight specified on the manufacturer's certificate of analysis (CoA). The acetate salt form is commonly supplied.
 - Formula: $\text{Volume } (\mu\text{L}) = [\text{Weight of Peptide (mg)} / \text{MW of Peptide (g/mol)}] \times 1,000,000$
 - Example Calculation (assuming 1 mg of Saralasin Acetate, MW ≈ 987.1 g/mol):
 - $\text{Volume } (\mu\text{L}) = [1 \text{ mg} / 987.1 \text{ g/mol}] \times 1,000,000 \approx 1013 \mu\text{L}$
- **Reconstitution:** Aseptically add the calculated volume of sterile water or PBS to the vial.
- **Dissolution:** Gently swirl or pipette the solution up and down to dissolve the peptide completely. Avoid vigorous shaking or vortexing, as this can cause aggregation or degradation of the peptide.^{[5][7]} If the peptide is difficult to dissolve, gentle warming or

extended mixing may be required.^[5] For peptides with high hydrophobicity, DMSO can be used as the initial solvent.

- Inspection: Visually inspect the solution to ensure it is clear and free of any particulates.^[5] If particulates are present, the solution can be filtered through a 0.22 µm sterile syringe filter.
- Aliquoting: To avoid repeated freeze-thaw cycles which can degrade the peptide, dispense the stock solution into single-use, sterile microcentrifuge tubes.^{[7][10]}
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 1 year).^{[10][12]} Clearly label all aliquots with the compound name, concentration, and date of preparation.

Protocol 2: Preparation of Working Solutions for Cell Culture

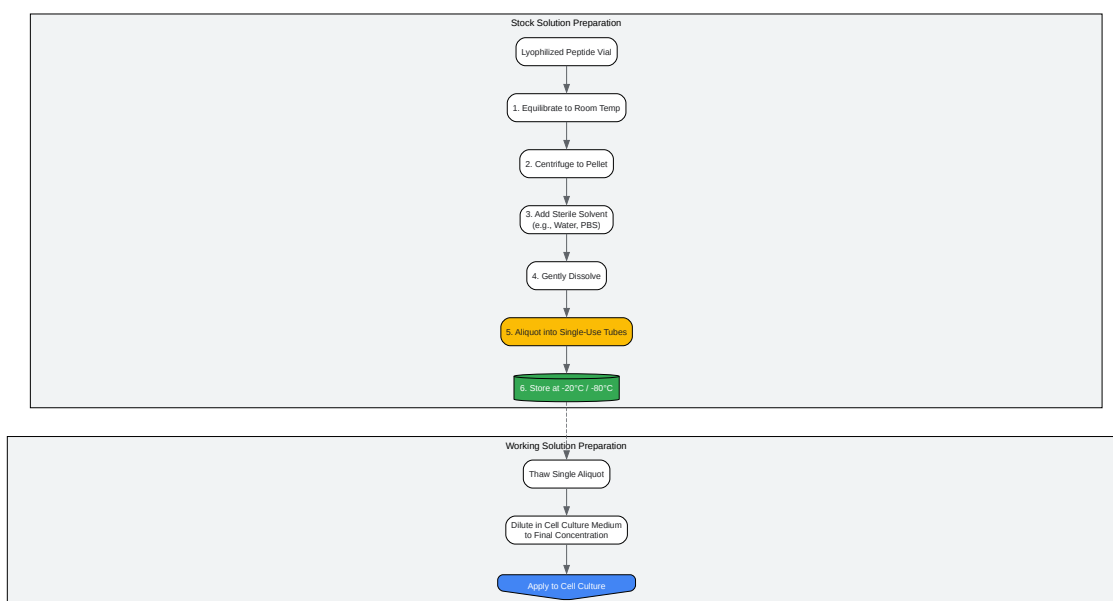
This protocol outlines the dilution of the 1 mM stock solution into cell culture medium for treating cells.

Procedure:

- Thaw a single aliquot of the 1 mM **Thr8-saralasin** stock solution on ice or at room temperature.
- Determine the final concentration required for your experiment (e.g., 1 µM, 100 nM).
- Perform a serial dilution or a single dilution step into sterile, pre-warmed cell culture medium to achieve the desired final concentration.
 - Example Dilution (to prepare 1 mL of 1 µM working solution from a 1 mM stock):
 - Dilute the 1 mM stock solution 1:1000.
 - Add 1 µL of the 1 mM stock solution to 999 µL of cell culture medium.
- Gently mix the working solution by inverting the tube or pipetting.

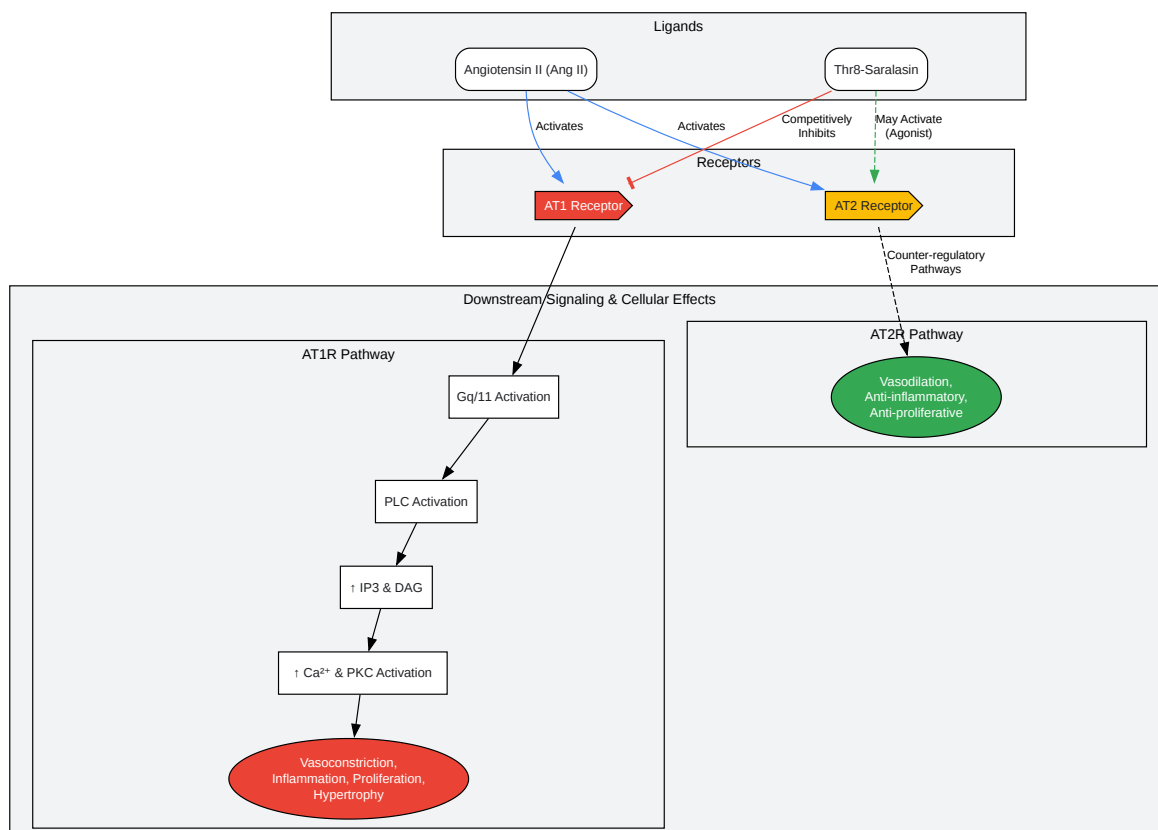
- It is highly recommended to prepare working solutions fresh for each experiment and use them immediately for optimal results.[7]

Visualizations



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **Thr8-saralasin** stock and working solutions.



[Click to download full resolution via product page](#)

Caption: Angiotensin II receptor signaling and points of **Thr8-saralasin** action.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Effect of three angiotensin II antagonists, [Sar1, Thr8]-, [Sar1, Ile8]- and [Sar1, Ala8]angiotensin II on blood pressure and endocrine factors in normal subjects - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Preclinical pharmacology of saralasin - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. A novel angiotensin II type 2 receptor signaling pathway: possible role in cardiac hypertrophy | The EMBO Journal [link.springer.com]
- 4. Saralasin and Sarile Are AT2 Receptor Agonists - PMC [pmc.ncbi.nlm.nih.gov]
- 5. jpt.com [jpt.com]
- 6. Saralasin - Wikipedia [en.wikipedia.org]
- 7. benchchem.com [benchchem.com]
- 8. Saralasin | C42H65N13O10 | CID 6324663 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 9. arizona-mall.com [arizona-mall.com]
- 10. selleckchem.com [selleckchem.com]
- 11. Reconstitution & Storage Instructions | Aviva Systems Biology | Avivasysbio.com [avivasysbio.com]
- 12. medchemexpress.com [medchemexpress.com]
- 13. cusabio.com [cusabio.com]
- To cite this document: BenchChem. [Application Notes: Preparing Thr8-Saralasin Stock Solutions for Cell Culture]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15598068#preparing-thr8-saralasin-stock-solutions-for-cell-culture]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com